

1H-Pyrazolo[4,3-c]pyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 1H-Pyrazolo[4,3-c]pyridine

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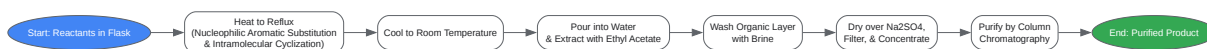
An In-depth Technical Guide to 1H-Pyrazolo[4,3-c]pyridine

This guide provides a comprehensive overview of the chemical structure, nomenclature, properties, and synthesis of **1H-Pyrazolo[4,3-c]pyridine**, a heterocyclic compound of interest to researchers and professionals in drug development and medicinal chemistry.

Chemical Structure and IUPAC Name

IUPAC Name: **1H-Pyrazolo[4,3-c]pyridine**

The core structure of **1H-Pyrazolo[4,3-c]pyridine** consists of a fused pyrazole and pyridine ring system. The numbering of the atoms in the bicyclic system is crucial for the correct identification of substituted derivatives.



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